

An In-depth Technical Guide to 5-Fluoronicotinonitrile

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Compound of Interest

Compound Name: 5-Fluoronicotinonitrile

Cat. No.: B1322411

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This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **5-Fluoronicotinonitrile**, a key building block in pharmaceutical and agrochemical research. The information is tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

5-Fluoronicotinonitrile, with the CAS number 696-42-4, is a fluorinated pyridine derivative.[1] [2] Its chemical structure incorporates a fluorine atom at the 5-position of the pyridine ring, which significantly influences its chemical reactivity and biological activity.

Table 1: Physicochemical Properties of **5-Fluoronicotinonitrile**

Property	Value	Reference
Molecular Formula	C ₆ H ₃ FN ₂	[2][3]
Molecular Weight	122.10 g/mol	[2][3]
CAS Number	696-42-4	[1][2]
SMILES	FC1=CN=CC(=C1)C#N	[2]

Synthesis of 5-Fluoronicotinonitrile

The synthesis of **5-Fluoronicotinonitrile** can be achieved through various synthetic routes. A common method involves the Sandmeyer reaction of 5-aminonicotinonitrile. This process is a versatile method for the introduction of a cyano group onto an aromatic ring.

Experimental Protocol: Synthesis of **5-Fluoronicotinonitrile** via Sandmeyer Reaction

Materials:

- 5-Aminonicotinonitrile
- Hydrofluoroboric acid (HBF₄)
- Sodium nitrite (NaNO₂)
- Copper(I) cyanide (CuCN)
- Potassium cyanide (KCN)
- Solvents (e.g., water, toluene)

Procedure:

- **Diazotization:** 5-Aminonicotinonitrile is dissolved in an aqueous solution of hydrofluoroboric acid at a low temperature (typically 0-5 °C). An aqueous solution of sodium nitrite is then added dropwise to the mixture while maintaining the low temperature. This results in the formation of the corresponding diazonium salt.
- **Sandmeyer Reaction:** The freshly prepared diazonium salt is added to a solution of copper(I) cyanide and potassium cyanide. The reaction is typically heated to facilitate the displacement of the diazonium group by the cyanide group, yielding **5-Fluoronicotinonitrile**.
- **Work-up and Purification:** The reaction mixture is cooled and extracted with an organic solvent. The organic layer is then washed, dried, and concentrated under reduced pressure. The crude product is purified by a suitable method, such as column chromatography or recrystallization, to obtain pure **5-Fluoronicotinonitrile**.

Logical Workflow for the Synthesis of **5-Fluoronicotinonitrile**



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